

4,4-Difluoro-1-phenylcyclohexan-1-amine synthesis pathways

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Compound of Interest

Compound Name: 4,4-Difluoro-1-phenylcyclohexan-1-amine

CAS No.: 1894343-04-4

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The synthesis of **4,4-Difluoro-1-phenylcyclohexan-1-amine** represents a classic challenge in medicinal chemistry: constructing a sterically hindered quaternary carbon center containing a basic amine and a lipophilic phenyl group, while maintaining a gem-difluoro motif that modulates pKa and metabolic stability.

This guide outlines two distinct, high-fidelity pathways:

- The "Discovery" Route (Ellman Sulfinamide): Prioritizes mild conditions, high chemoselectivity, and purification ease.
- The "Process" Route (Grignard-Ritter): Prioritizes cost-efficiency and scalability using robust, classical transformations.

Part 1: Retrosynthetic Analysis & Strategy

The target molecule possesses a plane of symmetry passing through C1 and C4, rendering it achiral despite the quaternary center. However, the synthesis is complicated by the electronic deactivation of the ketone by the fluorine atoms and the steric bulk at C1.

- Disconnection A (Imine Addition): Disconnecting the C1-Phenyl bond suggests a nucleophilic attack (PhMgBr/PhLi) on a C=N electrophile derived from 4,4-difluorocyclohexanone.
- Disconnection B (Ritter/Azide): Disconnecting the C1-Nitrogen bond suggests a solvolytic displacement of a tertiary alcohol (via carbocation) or nucleophilic substitution.

Critical Process Parameters (CPP)

- Gem-Difluoro Stability: The C-F bonds at C4 are generally stable to nucleophilic bases (Grignards) at low temperatures (-78°C to 0°C) but can undergo elimination (HF loss) under prolonged heating with strong alkoxides.
- Quaternary Center Formation: The addition of nucleophiles to 4,4-difluorocyclohexanone is slower than to cyclohexanone due to the inductive withdrawal of the fluorines (dipole effects) and slight conformational changes.

Part 2: Synthesis Pathways

Route A: The Ellman Sulfinamide Protocol (Recommended for Discovery)

Best for: Gram-scale synthesis, avoiding toxic azides/cyanides, and ensuring single-addition products.

This route utilizes tert-butanefulfinamide as an ammonia equivalent.^{[1][2]} The tert-butanefulfinyl group activates the imine for nucleophilic attack and prevents the "double addition" often seen with simple Grignard reactions.

Step 1: Condensation Reagents: 4,4-Difluorocyclohexanone, (R)- or (S)-tert-butanefulfinamide, Ti(OEt)₄.

- Protocol:
 - Dissolve 4,4-difluorocyclohexanone (1.0 eq) and tert-butanefulfinamide (1.1 eq) in anhydrous THF (0.5 M).
 - Add Ti(OEt)₄ (2.0 eq) dropwise. Note: Titanium acts as a Lewis acid and water scavenger.

- Heat to 60°C for 12–18 hours. Monitor by LCMS.
- Workup: Cool to RT. Pour into brine/EtOAc with vigorous stirring. The Ti salts will precipitate as a white solid. Filter through Celite.
- Concentrate to yield the N-sulfinyl imine.

Step 2: Nucleophilic Addition Reagents: Phenylmagnesium Bromide (PhMgBr) or Phenyllithium (PhLi).

- Protocol:
 - Dissolve the sulfinimine in anhydrous CH₂Cl₂ or Toluene (THF can sometimes promote reduction over addition). Cool to -78°C.
 - Add PhMgBr (3.0 M in ether, 2.0 eq) dropwise.
 - Allow to warm to 0°C over 2 hours.
 - Quench: Sat. NH₄Cl. Extract with EtOAc.[3]
 - Purify via silica gel chromatography. The sulfinamide product is stable and easy to handle.

Step 3: Deprotection Reagents: HCl in Dioxane or MeOH.

- Protocol:
 - Dissolve the intermediate in MeOH.
 - Add 4M HCl in Dioxane (5 eq). Stir at RT for 1 hour.
 - Concentrate to dryness. Triturate with Et₂O to obtain the **4,4-difluoro-1-phenylcyclohexan-1-amine** hydrochloride salt.

Route B: The Grignard-Ritter Sequence (Recommended for Scale-Up)

Best for: Multi-gram to Kilogram scale, cost reduction.

This route leverages the stability of the gem-difluoro group in strong acid (H_2SO_4) to install the amine via a tertiary carbocation.

Step 1: Grignard Addition Reagents: 4,4-Difluorocyclohexanone, PhMgBr .

- Protocol:
 - Cool a solution of PhMgBr (1.2 eq) in THF to 0°C .
 - Add 4,4-difluorocyclohexanone (1.0 eq) in THF dropwise.
 - Stir 1 h at 0°C . Quench with NH_4Cl .
 - Isolate 1-phenyl-4,4-difluorocyclohexan-1-ol.

Step 2: Ritter Reaction Reagents: Chloroacetonitrile (or Acetonitrile), H_2SO_4 , AcOH .

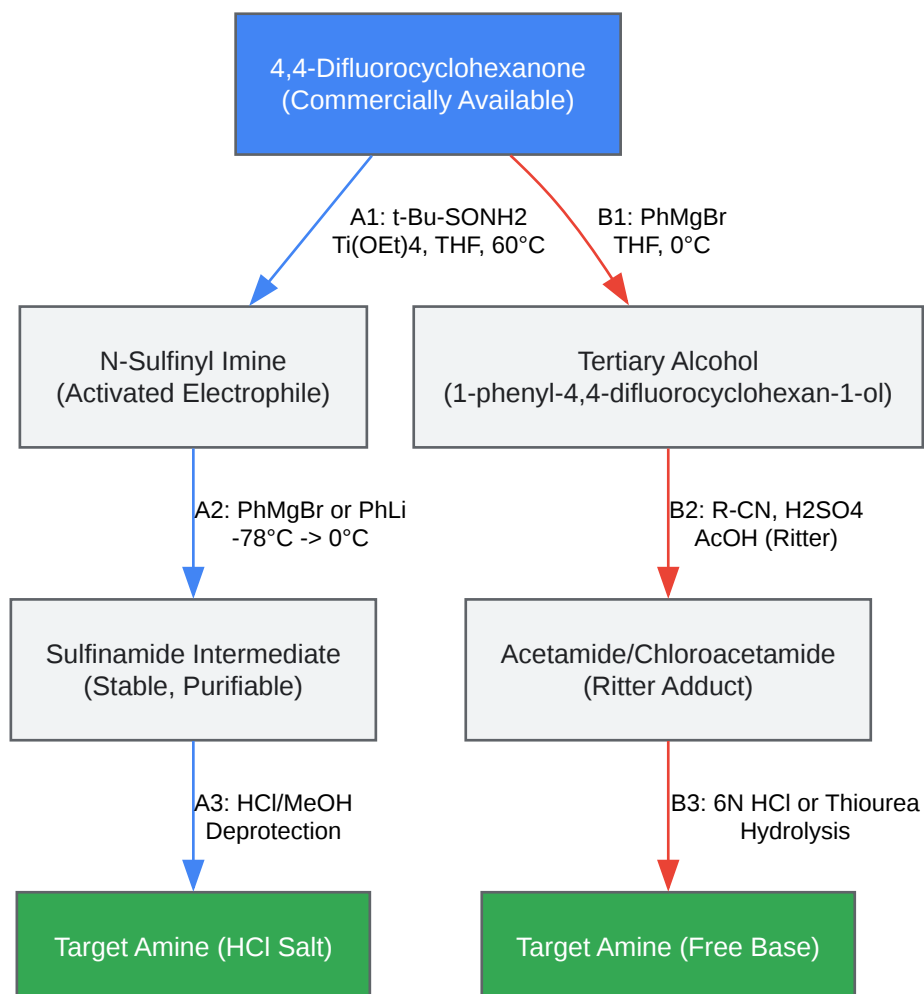
- Protocol:
 - Dissolve the tertiary alcohol in Acetic Acid (AcOH).
 - Add Chloroacetonitrile (1.5 eq). Note: Chloroacetonitrile is often preferred over acetonitrile for ease of subsequent hydrolysis, though acetonitrile works.
 - Cool to 0°C and add conc. H_2SO_4 (2.0 eq) dropwise.
 - Warm to RT (or 40°C if sluggish) and stir for 4–6 hours.
 - Pour onto ice. Neutralize. Extract the amide intermediate.

Step 3: Hydrolysis Reagents: Thiourea/Ethanol (if Chloroacetyl) or HCl / EtOH .

- Protocol:
 - Reflux the amide in Ethanol/ HCl (6N) for 12 hours.
 - Purification: Basify with NaOH to pH 12. Extract with DCM.
 - Convert to HCl salt for storage.

Part 3: Visualization & Data

Pathway Comparison



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Caption: Figure 1. Comparative workflow of Ellman Sulfinamide (Blue, Pathway A) vs. Grignard-Ritter (Red, Pathway B).

Reaction Data Summary

Metric	Route A: Ellman Sulfinamide	Route B: Grignard-Ritter
Overall Yield	55–70%	40–55%
Step Count	3 (Linear)	3 (Linear)
Purification	Column Chromatography (Intermediates)	Crystallization / Distillation
Safety Profile	High (Mild reagents)	Moderate (Strong acids, exotherms)
Scalability	Good (Reagent cost is limiting factor)	Excellent (Commodity chemicals)
Impurity Profile	Clean (Ti salts removed via filtration)	Elimination byproducts (Alkene formation)

Part 4: References

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